

# An In-depth Technical Guide to the Solubility of 4-Methylbenzothioamide

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## Compound of Interest

Compound Name: 4-Methylbenzothioamide

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This technical guide provides a detailed overview of the solubility of **4-Methylbenzothioamide** in various organic solvents. Given the importance of solubility in diverse research and development applications, including reaction kinetics, purification, and formulation, this document compiles available quantitative data and presents a comprehensive, standardized protocol for solubility determination.

## Quantitative Solubility Data

The solubility of **4-Methylbenzothioamide** has been reported in several common organic solvents. The following table summarizes the available quantitative data. It is important to note that the temperature for these solubility measurements is specified as "Room Temperature," which is generally considered to be between 20°C and 25°C.

Solvent	Molar Mass (g/mol)	Boiling Point (°C)	Solubility (mg/mL)	Temperature
Dimethylformamide (DMF)	73.09	153	30	Room Temperature
Dimethyl sulfoxide (DMSO)	78.13	189	30	Room Temperature
Ethanol	46.07	78.5	5	Room Temperature

## Experimental Protocol: Determination of Thermodynamic Solubility using the Shake-Flask Method

The following protocol details the widely accepted shake-flask method for determining the thermodynamic equilibrium solubility of a solid compound. This method is consistent with the principles outlined in the OECD Test Guideline 105 and is considered a "gold standard" for its accuracy and reliability.[\[1\]](#)[\[2\]](#)

Objective: To determine the saturation concentration of **4-Methylbenzothioamide** in a specific solvent at a controlled temperature.

Materials:

- **4-Methylbenzothioamide** (crystalline solid)
- High-purity organic solvents (e.g., HPLC grade)
- Analytical balance
- Glass vials with screw caps or glass-stoppered flasks
- Constant temperature orbital shaker or water bath

- Centrifuge
- Syringe filters (chemically inert, e.g., PTFE)
- Volumetric flasks and pipettes
- A suitable analytical instrument for quantification (e.g., HPLC-UV, UV-Vis spectrophotometer)

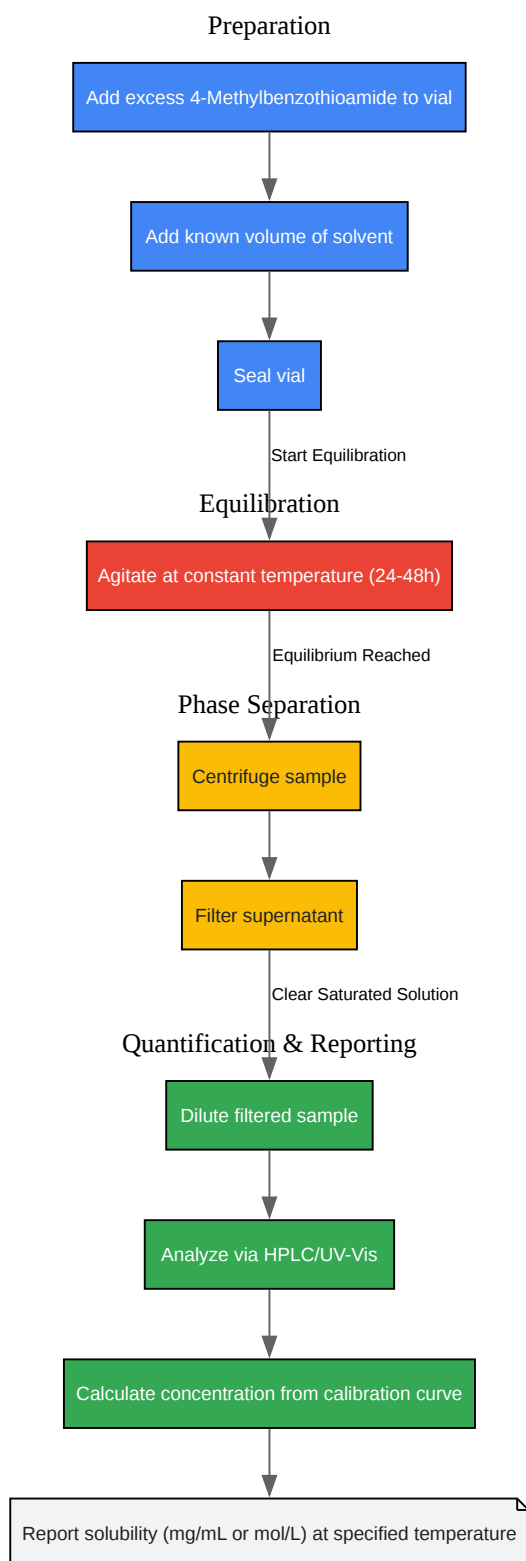
#### Procedure:

- Preparation of a Saturated Solution:
  - Add an excess amount of solid **4-Methylbenzothioamide** to a glass vial or flask. The presence of undissolved solid at the end of the equilibration period is crucial to ensure saturation.
  - Add a known volume of the desired solvent to the vessel.
  - Securely seal the vessel to prevent solvent evaporation.
- Equilibration:
  - Place the sealed vessel in a constant temperature shaker set to the desired temperature (e.g., 25 °C).
  - Agitate the mixture for a sufficient duration to allow it to reach thermodynamic equilibrium. A period of 24 to 48 hours is typically recommended.<sup>[3]</sup> Preliminary studies can be conducted to determine the minimum time required to reach equilibrium.<sup>[2]</sup>
- Phase Separation:
  - After the equilibration period, allow the suspension to settle at the constant experimental temperature.
  - To separate the solid phase from the saturated solution, centrifuge the sample at the same temperature.

- Carefully withdraw a clear aliquot of the supernatant using a syringe and filter it through a chemically inert syringe filter to remove any remaining solid particles. This step should be performed quickly to minimize any temperature fluctuations.
- Quantification:
  - Accurately dilute the filtered saturated solution with the same solvent to a concentration that falls within the linear range of the analytical instrument.
  - Analyze the diluted sample using a calibrated analytical method (e.g., HPLC-UV).
  - Prepare a calibration curve using standard solutions of **4-Methylbenzothioamide** of known concentrations.
  - Determine the concentration of **4-Methylbenzothioamide** in the diluted sample by comparing its analytical response to the calibration curve.
- Data Reporting:
  - Calculate the solubility of **4-Methylbenzothioamide** in the solvent at the specified temperature, taking into account the dilution factor.
  - Express the solubility in appropriate units, such as mg/mL or mol/L.

## Experimental Workflow Visualization

The following diagram illustrates the logical steps of the shake-flask method for determining the solubility of **4-Methylbenzothioamide**.



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Workflow for Shake-Flask Solubility Determination.

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